

An In-depth Technical Guide to O,O,S-Triethyl phosphorothioate

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Compound of Interest

Compound Name: *O,O,S-Triethyl thiophosphate*

CAS No.: *1186-09-0*

Cat. No.: *B046645*

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This guide provides a comprehensive technical overview of O,O,S-Triethyl phosphorothioate, a significant organophosphorus compound. Designed for researchers, scientists, and professionals in drug development and chemical safety, this document delves into its core chemical identity, physicochemical properties, toxicological profile, and the logic behind its formal nomenclature.

Core Chemical Identity and Structure

O,O,S-Triethyl phosphorothioate is an organothiophosphate, a class of compounds where at least one oxygen atom in a phosphate group is replaced by sulfur.^[1] It is crucial to distinguish this compound from its isomer, O,O,O-Triethyl phosphorothioate, as the placement of the sulfur atom dictates its chemical properties and reactivity.

IUPAC Name: The formal IUPAC name for this compound is O,O,S-Triethyl phosphorothioate.^{[2][3][4]} An alternative, though less common, systematic name is 1-[ethoxy(ethylsulfanyl)phosphoryl]oxyethane.^[3]

Synonyms: The compound is known by several other names in literature and commercial listings, including O,O,S-Triethyl phosphorothiolate, O,O-Diethyl S-ethyl phosphorothioate, and Thiophosphoric acid O,O,S-triethyl ester.[3][4]

Key Identifiers:

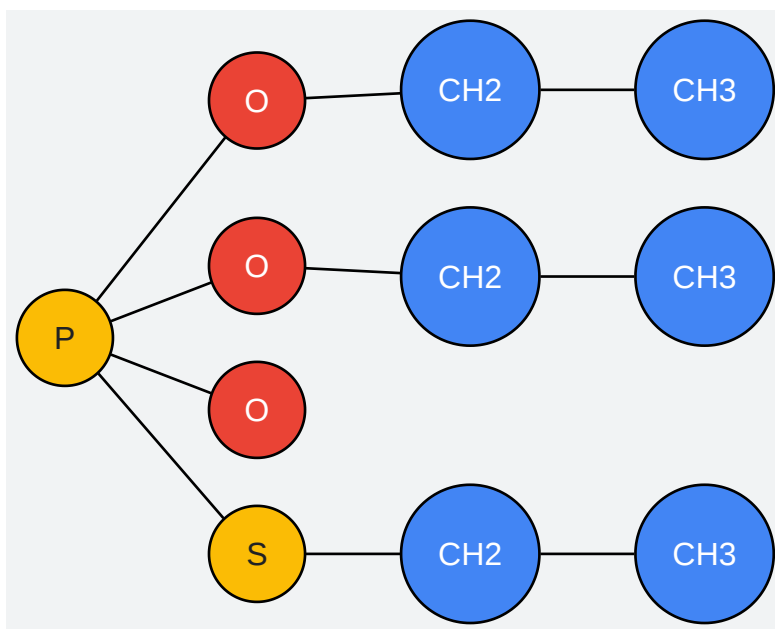
- CAS Number: 1186-09-0[2][3][4]
- Molecular Formula: $C_6H_{15}O_3PS$ [2][3][4]
- Molecular Weight: 198.22 g/mol [2][4]

Molecular Structure

The structure of O,O,S-Triethyl phosphorothioate features a central pentavalent phosphorus atom. This phosphorus center is bonded to four other groups:

- One oxygen atom via a double bond (a phosphoryl group, $P=O$).
- Two oxygen atoms via single bonds, each connected to an ethyl group (two ethoxy groups, $-OCH_2CH_3$).
- One sulfur atom via a single bond, which is in turn connected to an ethyl group (an ethylthio group, $-SCH_2CH_3$).

This specific arrangement, known as a phosphorothiolate, contains a $P=O$ bond and a $P-S-C$ linkage. This is distinct from the isomeric phosphorothionate form (O,O,O-isomer), which contains a $P=S$ bond and a $P-O-C$ linkage.



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Caption: Chemical structure of O,O,S-Triethyl phosphorothioate.

Physicochemical and Spectroscopic Data

Understanding the physical properties of a compound is fundamental for its handling, application, and analysis.

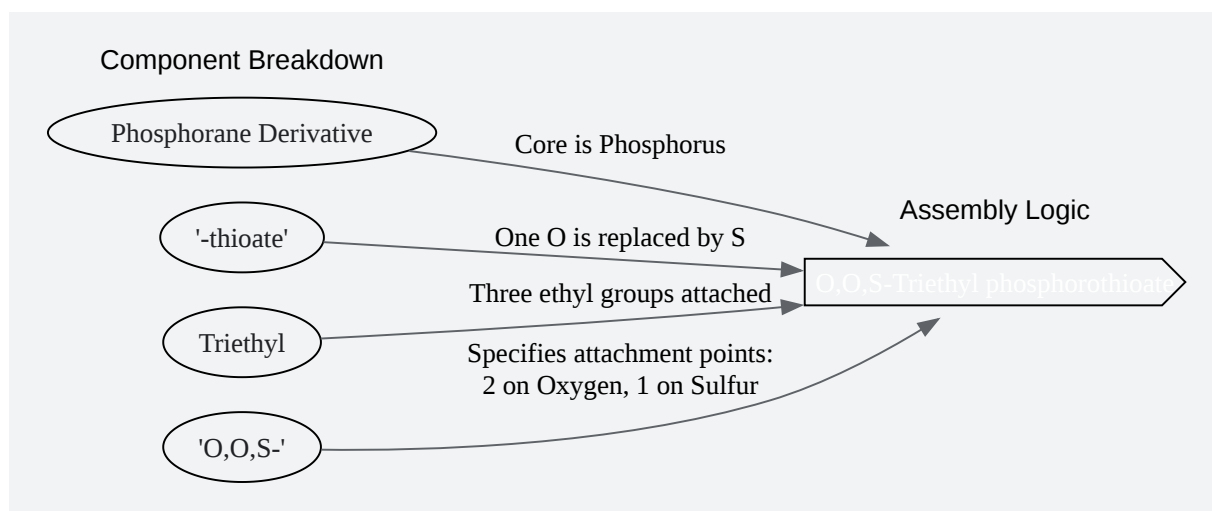
Physical Properties

The following table summarizes the key physicochemical properties of O,O,S-Triethyl phosphorothioate.

Property	Value	Source(s)
Appearance	Clear, colorless liquid/oil	[2][4]
Boiling Point	217°C (estimated)	[2]
Density	1.1100 g/cm ³	[2]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[2]
Storage	2-8°C, Refrigerator, Under Inert Atmosphere	[2][4]

Understanding the IUPAC Name: A Logical Breakdown

The IUPAC name provides a precise description of the molecule's connectivity. The choice of nomenclature is critical as it differentiates between structural isomers.



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Caption: Logical workflow for constructing the IUPAC name.

- **Phosphoro-**: This root indicates a derivative of a phosphorus oxoacid, in this case, phosphoric acid (H_3PO_4).
- **-thioate**: This suffix signifies that one of the oxygen atoms of the parent phosphate has been substituted with a sulfur atom.
- **Triethyl**: This indicates the presence of three ethyl ($-\text{CH}_2\text{CH}_3$) groups.
- **O,O,S-**: These are locants that specify the exact points of attachment for the three ethyl groups. Two ethyl groups are bonded to oxygen atoms (hence O,O-diethyl), and one ethyl group is bonded to the sulfur atom (hence S-ethyl). This precise designation is vital to distinguish it from the O,O,O-isomer (CAS 126-68-1), where all three ethyl groups are attached to oxygens and the sulfur is double-bonded to the phosphorus.[\[5\]](#)[\[6\]](#)

Synthesis and Reactivity Insights

Synthesis Context

While specific industrial synthesis routes for O,O,S-Triethyl phosphorothioate are proprietary, the synthesis of related organothiophosphates provides valuable insight. Generally, these compounds can be synthesized through various phosphorylation and thio-phosphorylation reactions. For instance, the synthesis of arylthiophosphonates can be achieved through methods like the thio-oxidation of phosphorus(III) species or the direct phosphorylation of organometallic intermediates.[\[7\]](#) A relevant reaction is the base-induced phospho-Fries rearrangement of O-aryl-O,O-diethylthiophosphates, which transforms a P-O-Aryl bond into a P-Aryl bond, showcasing the manipulability of these structures.[\[7\]](#)[\[8\]](#)

Chemical Reactivity

As with other organophosphates, the reactivity of O,O,S-Triethyl phosphorothioate is centered around the phosphorus atom. Key reactivity considerations include:

- **Hydrolysis**: The ester linkages (P-O-C and P-S-C) are susceptible to hydrolysis, particularly under strong acidic or basic conditions.
- **Oxidation**: The sulfur atom can be oxidized. Organophosphates are known to release toxic phosphorus oxides upon partial oxidation.[\[9\]](#)

- **Reaction with Reducing Agents:** In the presence of strong reducing agents, organophosphates can form highly toxic and flammable phosphine gas.[9]

Toxicological Profile and Applications

Primary Applications

O,O,S-Triethyl phosphorothioate is an organophosphorus pesticide.[2] This class of compounds was developed for broad-spectrum insecticidal activity. The mechanism of toxicity in insects often involves metabolic oxidation of a less toxic P=S bond (in thionate isomers) to the highly toxic P=O bond (the oxon form), which is a potent inhibitor of the critical enzyme acetylcholinesterase.[1] While O,O,S-Triethyl phosphorothioate already possesses the P=O bond, its toxicological properties are significant.

Mammalian Toxicity

This compound is classified as highly toxic.

- **Acute Toxicity:** It is a poison by ingestion, intravenous, and intraperitoneal routes.[2] The oral LD₅₀ in rats is reported to be 27 mg/kg.[2]
- **Health Effects:** Studies have shown that it can induce toxicological lung damage in rats.[2] Research on the related compound, O,O,S-trimethyl phosphorothioate, indicates that compounds with this specific thiol structure can cause delayed mortality in rats, who may refuse food and water after exposure.[10]
- **Safety Precautions:** When heated to decomposition, it emits toxic fumes of phosphorus oxides (PO_x) and sulfur oxides (SO_x).[2] Due to its toxicity, handling requires stringent safety protocols, including use in well-ventilated areas and appropriate personal protective equipment (PPE).

Conclusion

O,O,S-Triethyl phosphorothioate is a well-defined organophosphorus compound with significant applications and a notable toxicological profile. A precise understanding of its structure, as defined by its IUPAC name and confirmed by spectroscopic methods, is paramount for its safe handling and for research into its biological and chemical activities. The distinction between this phosphorothiolate isomer and its phosphorothionate counterpart is a critical lesson in chemical

specificity, impacting everything from reactivity to biological function. Professionals working with this or related compounds must adhere to strict safety guidelines commensurate with its high toxicity.

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